

Fmoc-D-Lys(Biotin)-OH: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: **Fmoc-D-Lys(Biotin)-OH**

Cat. No.: **B613496**

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This document provides a comprehensive overview of the safety data for **Fmoc-D-Lys(Biotin)-OH** (CAS No. 110990-09-5), a derivative of the amino acid lysine commonly utilized in peptide synthesis for the preparation of biotin-labeled peptides.^[1] The information is intended for researchers, scientists, and professionals in drug development who handle this substance.

Chemical and Physical Properties

Fmoc-D-Lys(Biotin)-OH is a white to off-white powder.^{[2][3]} While specific quantitative toxicological data is limited, its physical and chemical properties are well-documented and essential for safe handling.

Table 1: Chemical Identification

Identifier	Value
Product Name	Fmoc-D-Lys(Biotin)-OH
Synonyms	N α -(9-Fluorenylmethyloxycarbonyl)-N ε -biotinyl-D-lysine, N2-(((9H-Fluoren-9-yl)methoxy)carbonyl)-N6-(5-((3aS,4S,6aR)-2-oxohexahydro-1H-thieno[3,4-d]imidazol-4-yl)pentanoyl)-D-lysine
CAS Number	110990-09-5 ^{[4][5]}
Molecular Formula	C ₃₁ H ₃₈ N ₄ O ₆ S ^[4]

| Molecular Weight | 594.72 g/mol |

Table 2: Physical and Chemical Properties	Property	Value	Source	---	---	---	---
Physical Form	Powder / Solid	[2]	Melting Point	184-190 °C	Solubility	Slightly soluble in water and DMSO.[2][6]	
			Storage Temperature	2-8°C[2][6]	Assay (Purity)	≥95%	
WGK (Water Hazard Class)	WGK 3 (severe hazard to water)		Flash Point	Not applicable			

Hazard Identification and Safety Precautions

While no significant acute toxicological data has been identified for **Fmoc-D-Lys(Biotin)-OH**, and it is not classified under a specific hazard category according to available SDS, general precautions for handling chemical powders should be strictly followed.[4] Ingestion is not expected to cause harmful effects in insignificant quantities, but it may be damaging to individuals with pre-existing organ damage.[4]

- Eye Contact: May cause irritation.
- Skin Contact: May cause irritation upon prolonged contact.
- Inhalation: Inhalation of dust may cause respiratory tract irritation.[4]
- Ingestion: While not considered a primary route of occupational exposure, ingestion may be harmful.[4]

Table 3: Exposure Controls and Personal Protection

Control	Recommendation
Engineering Controls	Use local exhaust ventilation where solids are handled as powders to prevent accumulation and recirculation.[4]
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields.[7]
Skin Protection	Handle with chemical-impermeable gloves. Wear protective clothing.[7]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[7]

| General Hygiene | Handle in accordance with good industrial hygiene and safety practice. Wash hands after use. Change contaminated clothing.[7][8] |

First Aid Measures

In case of exposure, follow these first aid protocols:

Table 4: First Aid Procedures

Exposure Route	Procedure
Inhalation	Remove the individual to fresh air. Encourage the patient to blow their nose. If irritation or discomfort persists, seek medical attention.[4]
Skin Contact	Wash off with soap and plenty of water. Take off contaminated clothing immediately.[7]
Eye Contact	Rinse with pure water for at least 15 minutes and consult a physician.[7]

| Ingestion | Do NOT induce vomiting. Give water to rinse out the mouth and then provide liquid slowly. Seek medical advice.[4] |

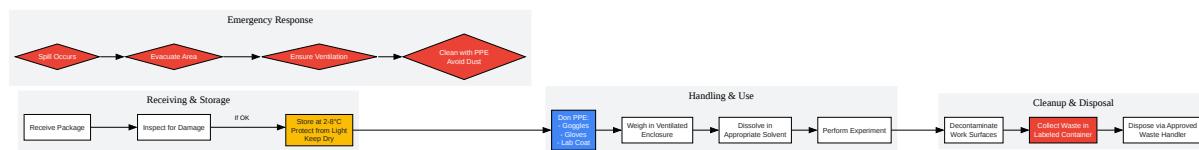
Handling, Storage, and Disposal

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring laboratory safety.

- Handling: Handle in a well-ventilated place. Avoid the formation of dust and aerosols.[\[7\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)[\[7\]](#) The recommended storage temperature is between 2-8°C, desiccated, and protected from light.[\[4\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant. Do not let the chemical enter drains.[\[8\]](#)[\[9\]](#)

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **Fmoc-D-Lys(Biotin)-OH** in a laboratory setting.



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Caption: Logical workflow for the safe handling of **Fmoc-D-Lys(Biotin)-OH**.

Experimental Protocols

The Safety Data Sheets and technical documents available for **Fmoc-D-Lys(Biotin)-OH** do not provide detailed experimental protocols for the generation of toxicological or ecotoxicological data. The provided safety information is based on the general properties of solid chemical compounds of this nature and adherence to standard good laboratory practices. For research applications, such as its use in Fmoc solid-phase peptide synthesis (SPPS), specific protocols should be consulted from relevant scientific literature.[\[1\]](#)

Disclaimer: This document is intended as a guide and is based on publicly available safety data sheets. It does not purport to be all-inclusive. Users should consult the original SDS from their supplier and conduct their own risk assessment before use. All personnel handling this chemical should be adequately trained in its safe use.

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